

An In-depth Technical Guide on Benzyltrimethylammonium Tribromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyltrimethylammonium
tribromide*

Cat. No.: *B8807881*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **Benzyltrimethylammonium Tribromide**, a versatile reagent in organic synthesis.

Core Molecular Data

Benzyltrimethylammonium tribromide is a quaternary ammonium salt that functions as a solid, stable source of bromine. Its properties make it a useful reagent for various chemical transformations.

Molecular Information

The fundamental properties of **Benzyltrimethylammonium tribromide** are summarized below. The molecular formula is $C_{10}H_{16}Br_3N$.^{[1][2]} Its molecular weight is approximately 389.96 g/mol.^{[1][3]}

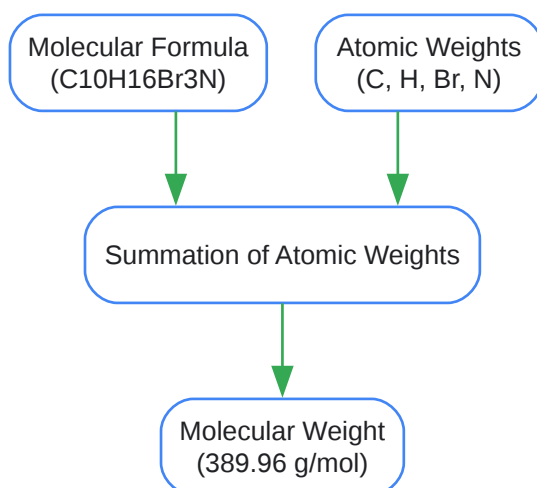
Parameter	Value
Molecular Formula	C10H16Br3N
Molecular Weight	389.96 g/mol
CAS Number	111865-47-5
Appearance	Yellow to orange crystalline powder
Melting Point	99-101 °C

Note: The provided data is based on publicly available chemical information.

Experimental Protocols and Visualizations

The request for detailed experimental protocols and signaling pathway diagrams is not applicable to the determination of a compound's molecular weight. Such elements are relevant for describing reaction mechanisms, biological interactions, or complex experimental workflows, none of which are involved in establishing the fundamental molecular properties of a chemical compound.

The molecular weight of a compound is a fundamental, calculated property derived from its molecular formula and the atomic weights of its constituent elements. The process is a straightforward calculation rather than an experimental procedure involving complex workflows or signaling pathways.



[Click to download full resolution via product page](#)

Caption: Calculation of Molecular Weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzyltrimethylammonium tribromide | 111865-47-5 [chemicalbook.com]
- 2. scbt.com [scbt.com]
- 3. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on Benzyltrimethylammonium Tribromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8807881#benzyltrimethylammonium-tribromide-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com